

Application Notes and Protocols: Preparation of MLN0128 (Sapanisertib) Stock Solution

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Compound of Interest

Compound Name: I-128

Cat. No.: B12369670

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MLN0128, also known as Sapanisertib, INK128, or TAK-228, is a potent and selective, second-generation ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) kinase.^[1]^[2] It uniquely targets both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), which are key components of the PI3K/AKT/mTOR signaling pathway that regulates cell growth, proliferation, survival, and metabolism.^[2]^[3]^[4] Dysregulation of this pathway is a common feature in many human cancers.^[5] Unlike first-generation mTOR inhibitors (rapalogs) that only allosterically inhibit mTORC1, MLN0128's dual inhibitory action blocks downstream signaling more comprehensively, making it a valuable tool for cancer research and therapeutic development.^[3]^[5]^[6] Proper preparation of a stable, concentrated stock solution is the first critical step for ensuring reproducible and accurate experimental results.

Quantitative Data Summary

The following table summarizes the essential quantitative information for MLN0128.

Property	Value
Synonyms	Sapanisertib, INK 128, TAK-228
Molecular Formula	C ₁₅ H ₁₅ N ₇ O
Molecular Weight	309.33 g/mol [1][6]
Solubility	DMSO: 62 mg/mL (200.43 mM)[5][6]Water: Insoluble (<1 mg/mL)[5]Ethanol: Sparingly soluble
Storage (Powder)	3 years at -20°C[5][6]
Storage (Stock Solution)	In DMSO: • 1 year at -80°C[6][7] • 1 month at -20°C[5][6]Aliquot to avoid repeated freeze-thaw cycles.[6]
In Vitro IC ₅₀	~1 nM for mTOR kinase in cell-free assays[5][6][7]
In Vitro EC ₅₀	~0.1 µM in PC3 human prostate cancer cells[6]

Experimental Protocol: Preparation of 10 mM MLN0128 Stock Solution

This protocol provides a detailed methodology for preparing a 10 mM stock solution of MLN0128 in Dimethyl Sulfoxide (DMSO).

Materials

- MLN0128 (Sapanisertib) powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), sterile
- Calibrated analytical balance
- Sterile, amber or foil-wrapped microcentrifuge tubes (1.5 mL)
- Sterile, low-retention pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- MLN0128 is a potent bioactive compound. Handle with care in a designated area, such as a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact, inhalation, or ingestion.
- Consult the Safety Data Sheet (SDS) for MLN0128 before handling.

Step-by-Step Protocol

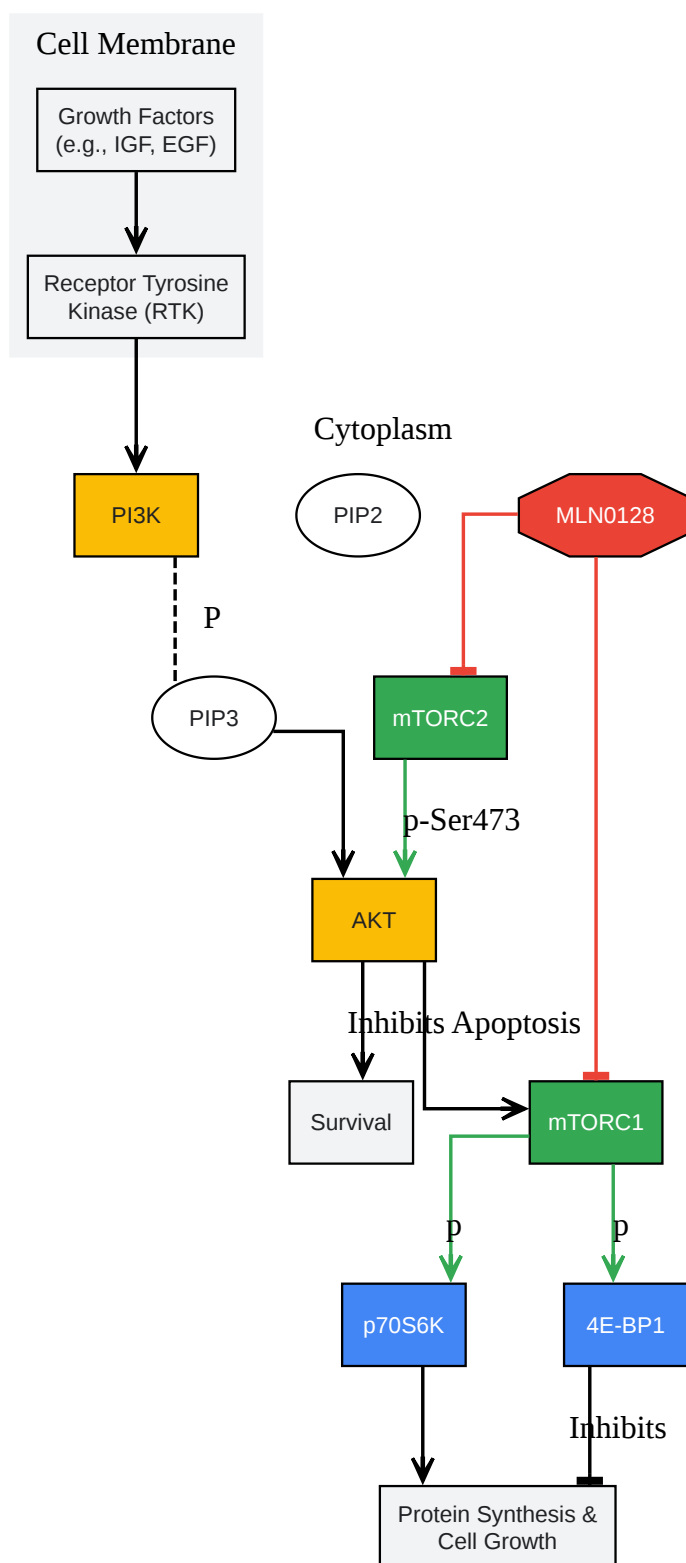
- Equilibrate Reagents: Allow the MLN0128 powder and anhydrous DMSO to come to room temperature before opening to prevent moisture condensation. Moisture can reduce the solubility of MLN0128 in DMSO.[\[6\]](#)
- Calculate Required Mass: To prepare a 10 mM stock solution, calculate the mass of MLN0128 needed.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 309.33 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0933 \text{ mg}$
- Weigh MLN0128: Carefully weigh out the calculated mass (e.g., 3.1 mg) of MLN0128 powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the MLN0128 powder. For the example above, add 1 mL of DMSO.
- Dissolve Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath for 5-10 minutes can

aid dissolution if necessary. Visually inspect the solution against a light source to ensure no particulates are present.

- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile, amber, or foil-wrapped microcentrifuge tubes.[\[6\]](#)[\[7\]](#)
- Store Properly: Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).[\[5\]](#)[\[6\]](#)[\[7\]](#)

Visualizations

MLN0128 Mechanism of Action



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Caption: PI3K/AKT/mTOR pathway showing dual inhibition of mTORC1/C2 by MLN0128.

Stock Solution Preparation Workflow



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Caption: Workflow for preparing MLN0128 stock solution.

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